A Technical Guide to the Characterization of CEF7 Peptide Immunogenicity

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Compound of Interest

Compound Name:	*CEF7, Influenza Virus NP (380-388)*
Cat. No.:	*B12430249*

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides an in-depth technical guide on the characterization of the immunogenic properties of the CEF7 peptide. It includes quantitative data summaries, detailed experimental protocols, and visualizations of key biological pathways and workflows.

Introduction to the CEF Peptide Pool and CEF7

The CEF (Cytomegalovirus, Epstein-Barr virus, and Influenza virus) peptide pool is a well-established reagent used in immunology to elicit and measure T-cell memory responses.[1][2] This pool comprises a cocktail of MHC class I-restricted T-cell epitopes from these three common viruses, making it a reliable positive control for assays monitoring T-cell function in individuals with a broad range of HLA types.[2][3]

Within this pool, CEF7 is a specific, well-characterized peptide epitope derived from the Human Cytomegalovirus (HCMV) pp65 protein. It is particularly known for its ability to elicit a robust and high-avidity CD8+ T-cell response in individuals expressing the HLA-A*02:01 allele.[1][4] This makes CEF7 an invaluable tool for validating the performance of T-cell assays, studying antigen-specific T-cell activation, and assessing immune competence.

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Immunogenic Profile of CEF7

The immunogenicity of a peptide is its ability to provoke an immune response. CEF7 is considered highly immunogenic in HLA-A2 positive individuals.

T-Cell Activation and Functional Avidity

CEF7 is recognized by specific CD8+ T-cells, leading to their activation, proliferation, and differentiation into effector cells.[2] A key characteristic of the CEF7-specific T-cell response is its high functional avidity. This means that T-cells responsive to CEF7 can be activated by very low concentrations of the peptide.[1][4]

Studies have shown that a concentration as low as $10^{-9.5}$ M of the CEF7 peptide is sufficient to activate 50% of the specific CD8+ T-cells (Keff 50 = $10^{-9.5}$ M).[1][4] This high avidity ensures a strong and detectable response even when the peptide is part of a larger pool where competition for MHC binding can occur.[1] Consequently, the magnitude of the T-cell response to the entire CEF pool often shows a highly significant statistical correlation with the response to the CEF7 peptide alone in HLA-A2 donors.[1]

Cytokine Secretion Profile

Upon activation by CEF7, CD8+ T-cells secrete a range of pro-inflammatory and effector cytokines. The primary cytokines associated with this response are Interferon-gamma (IFN-γ) and Tumor Necrosis Factor-alpha (TNF-α).[5] Some activated cells may also produce Interleukin-2 (IL-2).[2] The quantification of these cytokines is a standard method for measuring the immunogenicity of the peptide. Multifunctional T-cells, which produce two or more of these cytokines simultaneously, are often observed in response to CEF7 stimulation and are considered a hallmark of a potent cellular immune response.[5]

Quantitative Data Summary

The following tables summarize the key characteristics and representative quantitative data associated with CEF7 immunogenicity.

Table 1: CEF7 Peptide Characteristics

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Characteristic	Description
Source Organism	Human Cytomegalovirus (HCMV)
Source Protein	pp65
Amino Acid Sequence	NLVPMVATV
MHC Restriction	HLA-A*02:01
Function	Elicits CD8+ T-cell memory response

Table 2: Representative Data on CEF7-Specific CD8+ T-Cell Responses

Assay	Parameter Measured	Representative Value	Reference
ELISpot	Keff 50 (50% max activation)	$10^{-9.5}$ M	[1][4]
Intracellular Cytokine Staining	% of CD8+ T-cells producing IFN-γ	Varies by donor (typically 0.1% - 2.0%)	[2]
Intracellular Cytokine Staining	% of CD8+ T-cells producing TNF-α	Varies by donor (typically 0.1% - 1.5%)	[5]
Degranulation Assay	% of CD8+ T-cells expressing CD107a	Varies by donor	[5]
Multifunctional T-cell Response	% of CD8+ T-cells positive for ≥2 functions (IFN-γ, TNF-α, CD107a)	~7.0% - 8.6% (of responding cells)	[5]

Note: Values can vary significantly between donors based on their immunological history and HLA expression.

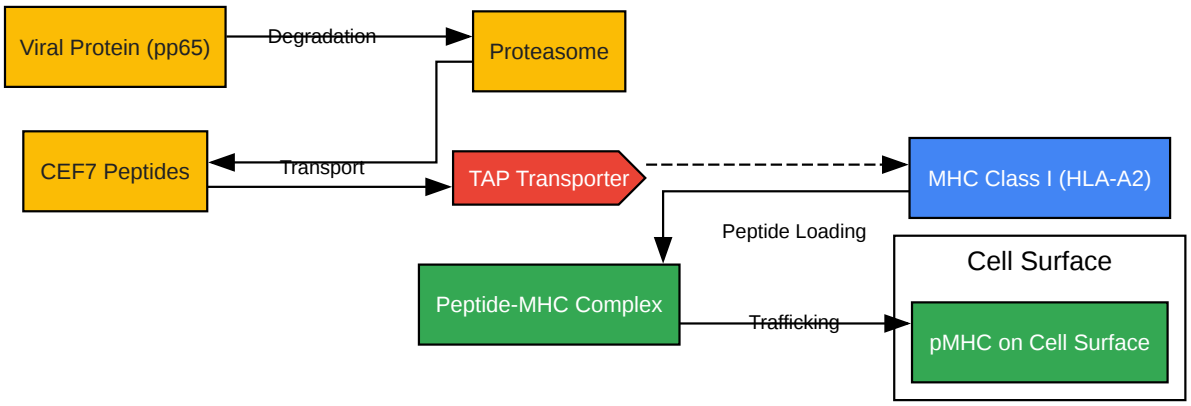
Key Biological Pathways

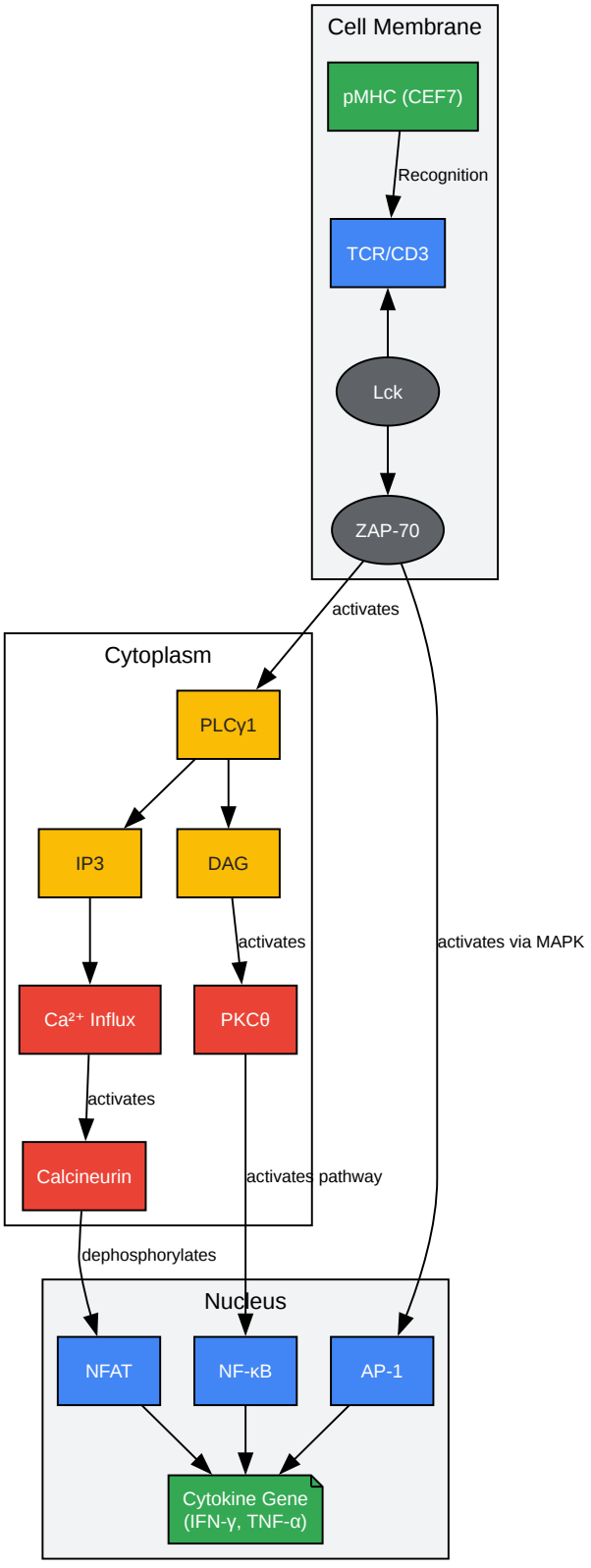
MHC Class I Antigen Presentation Pathway

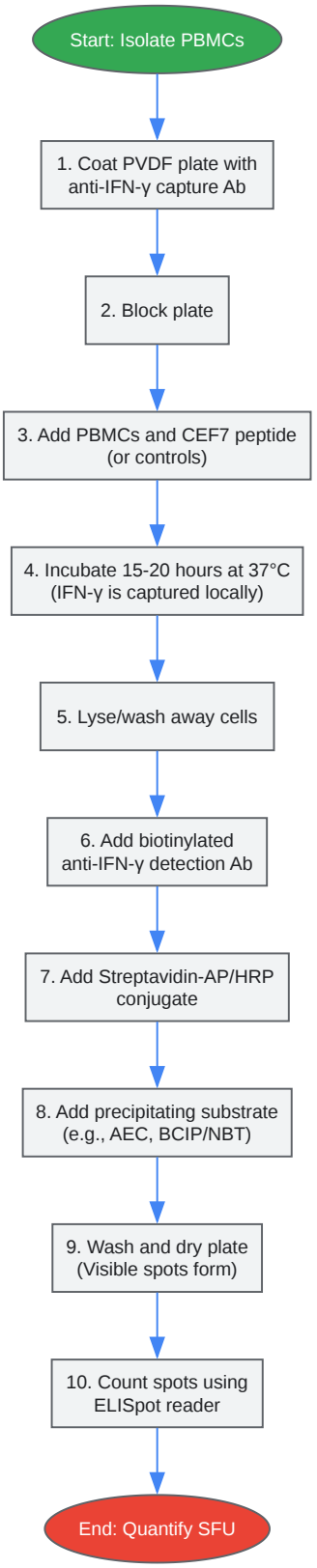
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For CEF7 to be recognized by a CD8+ T-cell, it must be presented on the surface of an antigen-presenting cell (APC) by an MHC class I molecule.[6] This process involves the degradation of the viral protein (pp65) by the proteasome, transport of the resulting peptides into the endoplasmic reticulum (ER) via the TAP transporter, and subsequent loading onto the HLA-A*02:01 molecule before trafficking to the cell surface.[6][7]

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Viral Protein (pp65)
Degradation
Proteasome
CEF7 Peptides
Transport
TAP Transporter
MHC Class I (HLA-A2)
Peptide Loading
Cell Surface
Peptide-MHC Complex
Trafficking
pMHC on Cell Surface





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